

# Proper Disposal of PPM-3: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: PPM-3

Cat. No.: B12380543

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides essential guidance on the proper disposal procedures for **PPM-3**, a potent and selective ERK5 Degradator (PROTAC®). Adherence to these protocols is critical for minimizing environmental impact and safeguarding personnel.

## Understanding PPM-3: Key Chemical Data

**PPM-3** is a complex organic molecule used in cancer research to degrade ERK5.<sup>[1]</sup> A summary of its key chemical properties is provided below.

Property	Value
Chemical Name	(2S,4R)-1-((S)-2-(7-(4-(4-((5,11-Dimethyl-6-oxo-6,11-dihydro-5H-benzo[e]pyrimido[5,4-b][1][2]diazepin-2-yl)amino)-3-methoxyphenyl)piperazin-1-yl)heptanamido)-3,3-dimethylbutanoyl)-4-hydroxy-N-((S)-1-(4-(4-methylthiazol-5-yl)phenyl)ethyl)pyrrolidine-2-carboxamide
Molecular Formula	C54H69N11O6S
Molecular Weight	1000.28 g/mol
CAS Number	3032388-42-1
Appearance	Solid
Storage	Store at -20°C
Solubility	Soluble in DMSO

## Experimental Protocol: PPM-3 Disposal Procedure

The following step-by-step protocol outlines the recommended procedure for the disposal of **PPM-3** waste. This protocol is based on general best practices for the disposal of non-acutely toxic, solid chemical waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and regulations.

Personnel Protective Equipment (PPE) Required:

- Standard laboratory coat
- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)

Procedure:

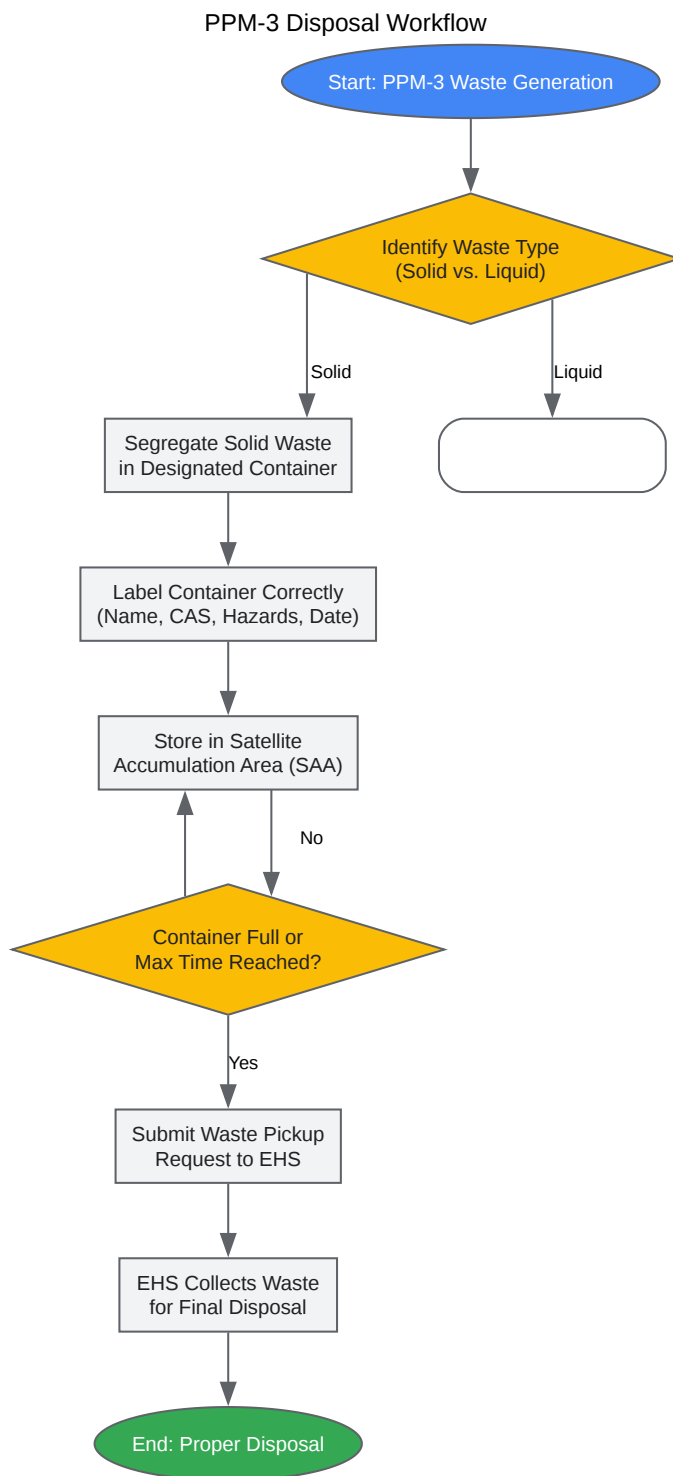
- Segregation:

- Collect all solid waste contaminated with **PPM-3** (e.g., pipette tips, microfuge tubes, contaminated gloves, and paper towels) in a designated, clearly labeled hazardous waste container.
- The container must be made of a material compatible with the waste and have a secure lid.
- Do not mix **PPM-3** waste with other waste streams, such as sharps, biological waste, or liquid waste.
- Labeling:
  - Label the hazardous waste container with the following information:
    - The words "Hazardous Waste"
    - The full chemical name: "**PPM-3**"
    - The CAS Number: "3032388-42-1"
    - The primary hazard(s) (e.g., "Irritant," "Handle with Care" - Note: Specific hazard information should be confirmed with the Safety Data Sheet).
    - The accumulation start date (the date the first item of waste is placed in the container).
    - The name and contact information of the principal investigator or laboratory supervisor.
- Storage:
  - Store the sealed and labeled hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.
  - The SAA should be located at or near the point of generation and away from general laboratory traffic.
  - Ensure the storage area is secure and that incompatible chemicals are not stored nearby.
- Disposal Request:

- Once the hazardous waste container is full, or before it has been in storage for the maximum time allowed by your institution (typically 90 or 180 days), submit a chemical waste pickup request to your institution's EHS department.
- Follow the specific procedures outlined by your EHS for waste pickup.

## Logical Workflow for PPM-3 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **PPM-3** waste in a laboratory setting.



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Caption: Logical workflow for the disposal of solid **PPM-3** waste.

Disclaimer: This information is intended as a general guide. All laboratory personnel must be trained on their institution's specific chemical hygiene and waste disposal policies. Always refer to the manufacturer's Safety Data Sheet (SDS) for **PPM-3** and consult with your institution's Environmental Health and Safety (EHS) department for guidance.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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